

# A Comprehensive Technical Guide to Nonanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nonanamide

Cat. No.: B072023

[Get Quote](#)

This technical guide provides an in-depth overview of **Nonanamide** (CAS No. 1120-07-6), a straight-chain saturated fatty amide. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, synthesis, applications, and biological significance.

## Core Properties of Nonanamide

**Nonanamide**, also known as pelargonamide, is a waxy solid at room temperature. Its fundamental identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Molecular Properties of **Nonanamide**

Identifier	Value
CAS Number	1120-07-6
Molecular Formula	C <sub>9</sub> H <sub>19</sub> NO
Molecular Weight	157.25 g/mol
IUPAC Name	nonanamide
Synonyms	Pelargonamide, Nonamide, Nonan-1-amide

Table 2: Physicochemical Properties of **Nonanamide**

Property	Value
Melting Point	99.5 °C
Boiling Point	281.94 °C (estimate)
Density	0.8394 g/cm <sup>3</sup>
Solubility	Slightly soluble in chloroform. Insoluble in water.
Flash Point	129.2 °C
Vapor Pressure	0.00213 mmHg at 25°C
Refractive Index	1.4248 (estimate)

## Synthesis of Nonanamide

**Nonanamide** can be synthesized through various methods. A common laboratory-scale preparation involves the reaction of nonanoyl chloride with ammonia. This is a standard amidation reaction where the acyl chloride is converted to the primary amide.

## Experimental Protocol: Synthesis of Nonanamide from Nonanoyl Chloride

This protocol details the synthesis of **nonanamide** via the reaction of nonanoyl chloride with an aqueous solution of ammonia.

Materials:

- Nonanoyl chloride
- Aqueous ammonia (28-30%)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Distilled water
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

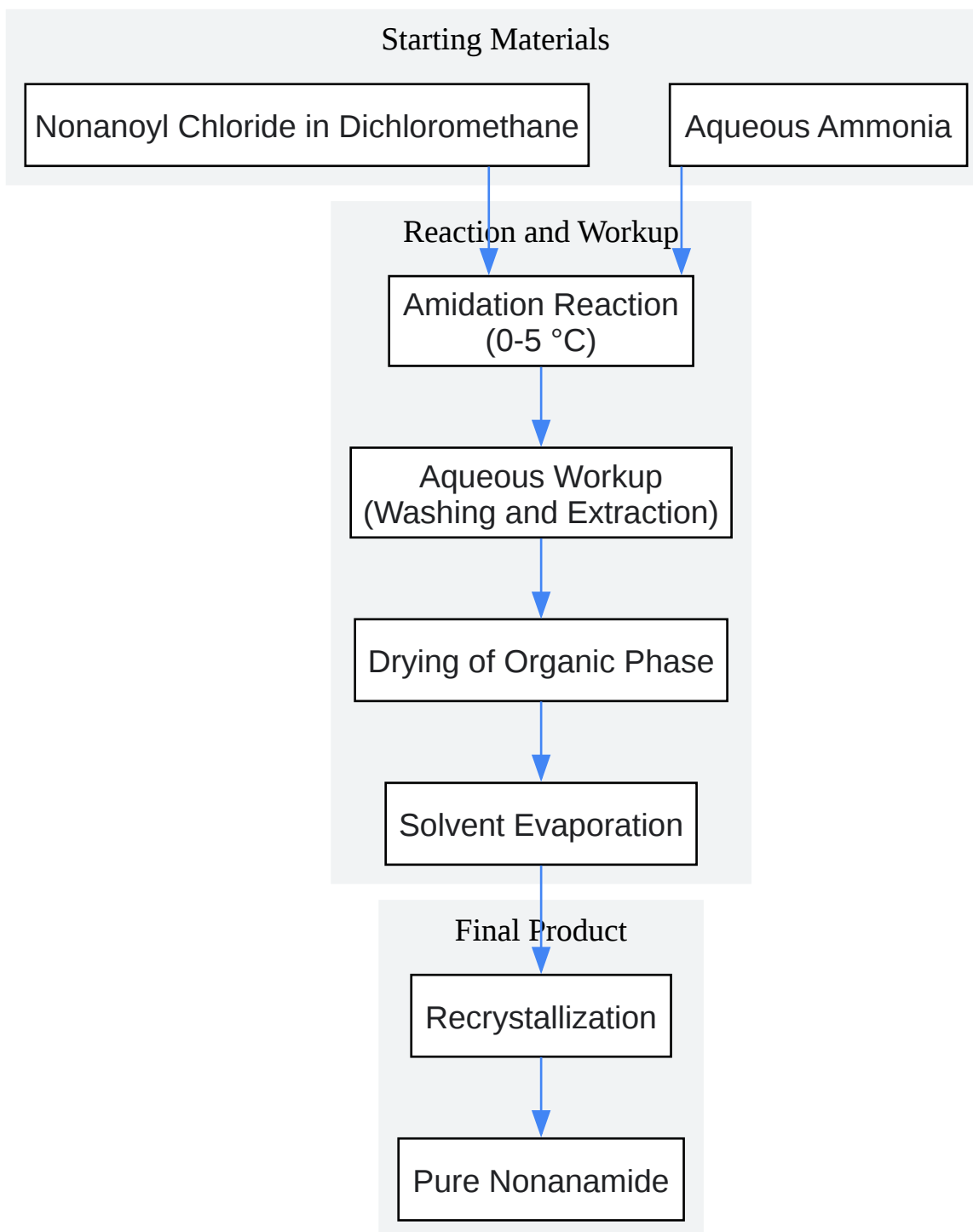
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

#### Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve nonanoyl chloride (1 equivalent) in dichloromethane (100 mL).
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add an excess of concentrated aqueous ammonia (3 equivalents) to the stirred solution via the dropping funnel. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with distilled water (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **nonanamide**.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **nonanamide** from nonanoyl chloride.



[Click to download full resolution via product page](#)

*Synthesis workflow for **nonanamide**.*

## Applications

**Nonanamide** has a variety of applications across different industries:

- **Chemical Intermediate:** It serves as a precursor in the synthesis of other chemicals, most notably nonivamide (pelargonic acid vanillylamide or PAVA), a synthetic capsaicinoid.
- **Flavoring Agent:** In the food industry, **nonanamide** is used as a flavoring agent.
- **Agriculture:** It has applications as an insecticide and herbicide.
- **Pharmaceutical Research:** **Nonanamide** is investigated for its potential as a topical analgesic.

## Biological Activity and Signaling Pathways

While **nonanamide** itself is studied for its potential analgesic properties, its derivative, nonivamide, is a well-characterized agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor. The TRPV1 receptor is a non-selective cation channel that is involved in the detection and transduction of nociceptive stimuli, including heat and capsaicin.

The mechanism of action for nonivamide provides a valuable model for understanding the potential biological activity of related fatty acid amides. Activation of the TRPV1 receptor by an agonist like noniv

- To cite this document: BenchChem. [A Comprehensive Technical Guide to Nonanamide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072023#nonanamide-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b072023#nonanamide-cas-number-and-molecular-weight)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)